

# Application Notes and Protocols for Ethyl Nitrate as a Rocket Propellant

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## Compound of Interest

Compound Name: Ethyl nitrate

Cat. No.: B1199976

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Ethyl nitrate** is a volatile and highly explosive material. The protocols described herein are intended for informational purposes and should only be performed by trained professionals in a controlled laboratory or testing environment with appropriate safety measures in place.

## Application Notes

**Ethyl nitrate** ( $\text{C}_2\text{H}_5\text{NO}_3$ ) is an energetic organic nitrate ester that has been explored for its potential use as a monopropellant and a component in bipropellant systems in rocketry. As a monopropellant, it decomposes exothermically to produce hot gas, generating thrust. Its use in rocketry is limited, but it serves as an important case study in the broader field of energetic materials, which has relevance in both propulsion and specialized chemical synthesis.

Properties and Performance: **Ethyl nitrate** is a colorless, volatile liquid with a sweet, pleasant odor.[1][2] It is denser than water and insoluble in it, but soluble in organic solvents like ethanol and ether.[2] Its primary appeal as a propellant lies in its ability to decompose and release a significant amount of energy. However, it is a sensitive explosive, prone to detonation from shock, impact, or high temperatures.[1][3] This high sensitivity presents significant challenges for its practical application in propulsion systems, which demand high levels of safety and reliability.

While specific impulse (Isp) data for pure **ethyl nitrate** as a monopropellant is not readily available in the reviewed literature, it has been noted to enhance the performance of other propellants. For instance, the addition of 60% **ethyl nitrate** to n-propyl nitrate (NPN) has been reported to result in an 8% improvement in specific impulse, though this also increases the sensitivity of the mixture.[4]

Relevance to Drug Development Professionals: While seemingly disparate, the study of energetic materials like **ethyl nitrate** can offer insights for drug development professionals, particularly in the areas of:

- **Organic Synthesis:** The synthesis of nitrate esters is a fundamental process in the creation of various pharmaceuticals, especially vasodilators (e.g., nitroglycerin). The protocols for nitration, purification, and handling of these reactive compounds are directly applicable.
- **Safety and Handling of Hazardous Chemicals:** The stringent safety protocols required for handling explosive and volatile compounds are best practices that can be adapted for managing other hazardous reagents and intermediates in a pharmaceutical laboratory.
- **Thermal Analysis:** Understanding the thermal decomposition pathways and stability of molecules is critical in both propellant research and drug stability testing. The techniques used to study the decomposition of **ethyl nitrate** are analogous to those used to determine the shelf-life and degradation products of pharmaceuticals.

## Quantitative Data Summary

The following table summarizes the key physical, chemical, and performance characteristics of **ethyl nitrate**.

Property	Value	Units
Molecular Formula	C <sub>2</sub> H <sub>5</sub> NO <sub>3</sub>	-
Molar Mass	91.07	g/mol
Appearance	Colorless liquid	-
Density	1.1084 (at 20 °C)	g/cm <sup>3</sup>
Melting Point	-102	°C
Boiling Point	87.5	°C
Vapor Pressure	64.0 (at 25 °C)	mmHg
Flash Point	-37	°C
Detonation Velocity	6,010	m/s
Oxygen Balance	-61.5	%
Heat of Combustion	322.4	kcal/mol (vapor)
Specific Impulse (Isp)	Data not available	s

## Experimental Protocols

### Protocol 1: Synthesis of Ethyl Nitrate via Esterification of Ethanol

This protocol describes the synthesis of **ethyl nitrate** by the nitration of ethanol, a method that requires stringent safety controls due to the explosive nature of the product.

Materials:

- Absolute Ethyl Alcohol (Ethanol)
- Concentrated Nitric Acid (d=1.4)
- Urea
- Granular Calcium Chloride

- Distillation apparatus with a dropping funnel and reflux condenser
- Separatory funnel
- Ice bath

#### Procedure:

- **Acid Purification:** Before synthesis, boil the concentrated nitric acid with a small amount of urea (e.g., 0.5 g per 60 g of acid) to remove any dissolved nitrous oxides, which can increase the risk of explosion. Cool the acid to room temperature.
- **Initial Reaction Mixture:** In a distillation flask, combine 38 g of absolute ethyl alcohol, 6 g of urea, and 60 g of the purified, cooled concentrated nitric acid. The urea serves to neutralize any nitrous acid that may form during the reaction.
- **Distillation:** Gently heat the mixture. When approximately one-third of the initial volume has distilled over, begin the slow, dropwise addition of a pre-mixed solution of 100 g of purified concentrated nitric acid and 75 g of absolute ethyl alcohol from the dropping funnel.
- **Continue Distillation:** Maintain a slow and steady distillation rate until no more product comes over. The entire distillation process must be conducted with extreme care, as **ethyl nitrate** can explode upon overheating.
- **Purification:** a. Transfer the distillate to a separatory funnel. Wash the crude **ethyl nitrate** three times with water, using a double volume of water for the first wash to remove excess acid and alcohol. b. Separate the **ethyl nitrate** layer (bottom layer) and dry it by allowing it to stand for several hours in contact with granular calcium chloride.
- **Final Distillation (High Risk):** Decant the dried **ethyl nitrate** into a clean distillation apparatus. Perform a final, very gentle distillation. Collect the fraction that boils at 87 °C. **WARNING:** This final purification step carries a serious risk of explosion and should only be performed behind a blast shield with remote handling.

## Protocol 2: Safe Handling and Storage of Ethyl Nitrate

WARNING: **Ethyl nitrate** is shock-sensitive, thermally unstable, and toxic. Inhalation or skin contact can cause severe headaches.[1]

#### Personal Protective Equipment (PPE):

- Wear fire/flammable-resistant and impervious clothing.
- Use chemical-impermeable gloves (inspect before use).
- Wear tightly fitting safety goggles with side-shields.
- If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

#### Handling:

- Handle only in a well-ventilated area, preferably within a fume hood rated for explosive materials.
- Use non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.
- Avoid contact with skin and eyes.
- Do not subject the material to grinding, shock, or friction.

#### Storage:

- Do not store pure **ethyl nitrate**. Due to its instability, it should be synthesized in situ and used as quickly as possible.
- If temporary storage is unavoidable, store in a cool, dry, well-ventilated, and explosion-proof location, away from heat sources and incompatible materials (e.g., reducing agents, acids, bases).

#### Disposal:

- Small quantities can be disposed of by detonation in a designated safe area by qualified personnel.

- Alternatively, heavily dilute the **ethyl nitrate** with a flammable solvent (e.g., ethanol) and burn it in a controlled incinerator.
- For chemical neutralization, the diluted **ethyl nitrate** solution can be very slowly and carefully treated with a diluted solution of sodium hydroxide in alcohol, while keeping the solution cooled in an ice bath. This reaction is hazardous and should only be performed by an experienced chemist.

## Protocol 3: Generalized Static Firing Test of a Liquid Monopropellant Thruster

This protocol provides a generalized workflow for the static fire testing of a liquid monopropellant thruster. It must be adapted with specific safety measures for **ethyl nitrate**.

Objective: To measure the performance characteristics (thrust, chamber pressure, specific impulse) of a thruster using a liquid monopropellant.

Equipment:

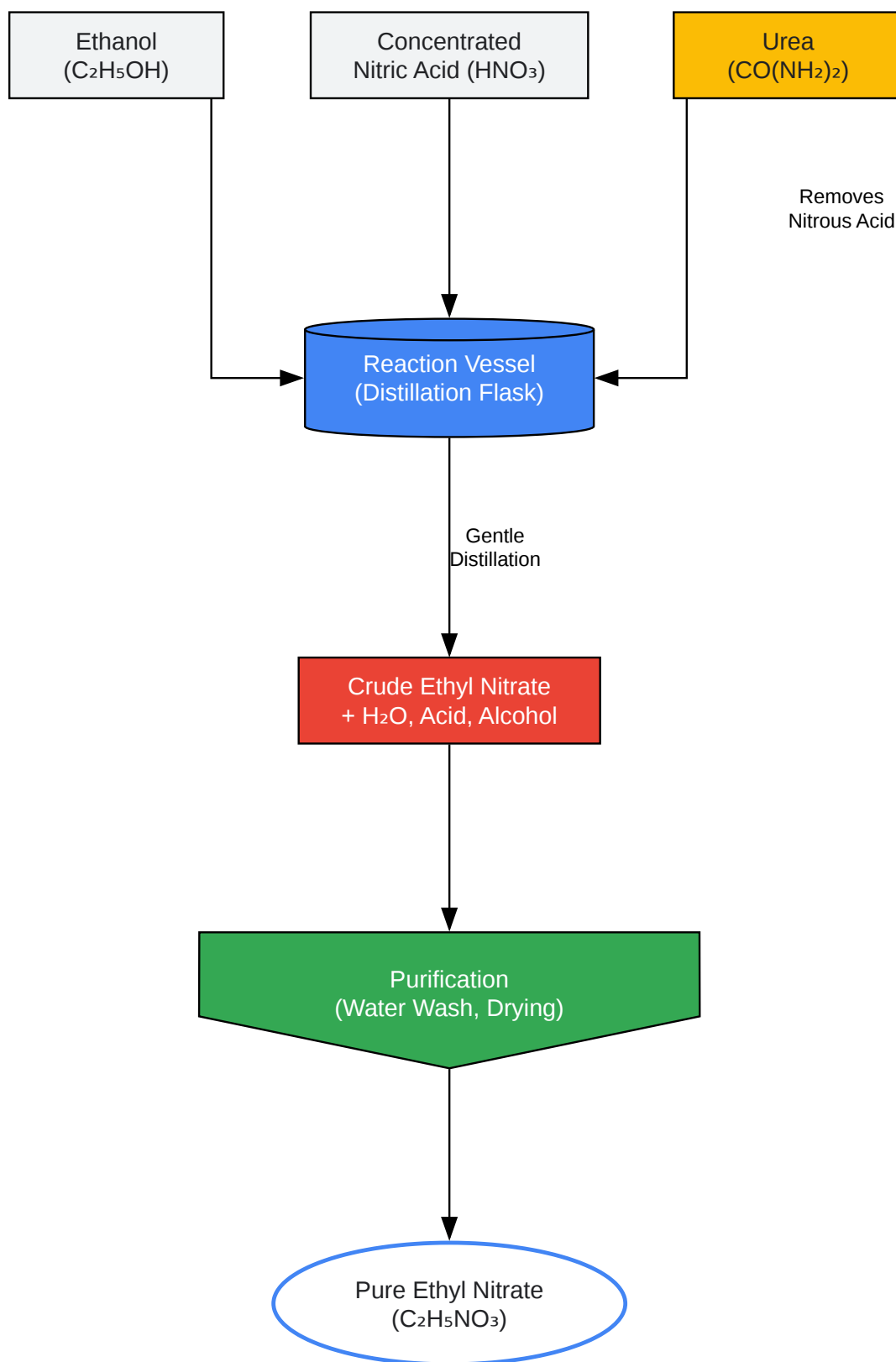
- Static fire test stand with a load cell for thrust measurement.
- Monopropellant-compatible thruster (engine).
- Pressurized propellant tank and feed system (lines, valves, regulators).
- Data acquisition system (DAQ) to record measurements from sensors.
- Pressure transducers (for tank, pre-injector, and chamber pressure).
- Thermocouples.
- Remote control system for valve actuation and emergency shutdown.
- High-speed camera for visual monitoring of the exhaust plume.

Procedure:

- **Pre-Test Setup and Safety Checks:** a. Secure the thruster to the test stand. b. Install all sensors (load cell, pressure transducers, thermocouples) and connect them to the DAQ. c. Perform a leak check of the entire propellant feed system using an inert gas (e.g., nitrogen). d. Clear the test area of all non-essential personnel. e. Verify the functionality of the remote control and emergency shutdown systems.
- **Cold Flow Test:** a. Fill the propellant tank with an inert, non-flammable liquid with similar viscosity to the monopropellant (e.g., water). b. Pressurize the system to the planned operating pressure. c. Remotely open the main propellant valve for a short duration to verify the integrity of the flow path and check for leaks under pressure.
- **Propellant Loading:** a. Following a successful cold flow test, vent the system and replace the inert liquid with **ethyl nitrate**. This should be done remotely or with minimal personnel exposure, using appropriate PPE.
- **Hot Fire Test Sequence:** a. Arm the data acquisition system to begin recording. b. Pressurize the propellant tank to the target pressure. c. Announce the start of the hot fire sequence. d. Remotely open the main propellant valve to initiate propellant flow into the thruster. e. If the thruster requires an igniter, activate it according to the specified timing. (For monopropellants, decomposition is often initiated by a catalyst bed). f. Run the test for the planned duration (typically a few seconds). g. Monitor all data channels in real-time from the control room.
- **Shutdown and Post-Test:** a. Close the main propellant valve to terminate the firing. b. Purge the feed lines with an inert gas to remove any residual propellant. c. Allow the engine to cool down. d. Once the area is deemed safe, personnel may approach to inspect the hardware. e. Download and analyze the test data to calculate performance metrics.

## Mandatory Visualizations

### Synthesis of Ethyl Nitrate

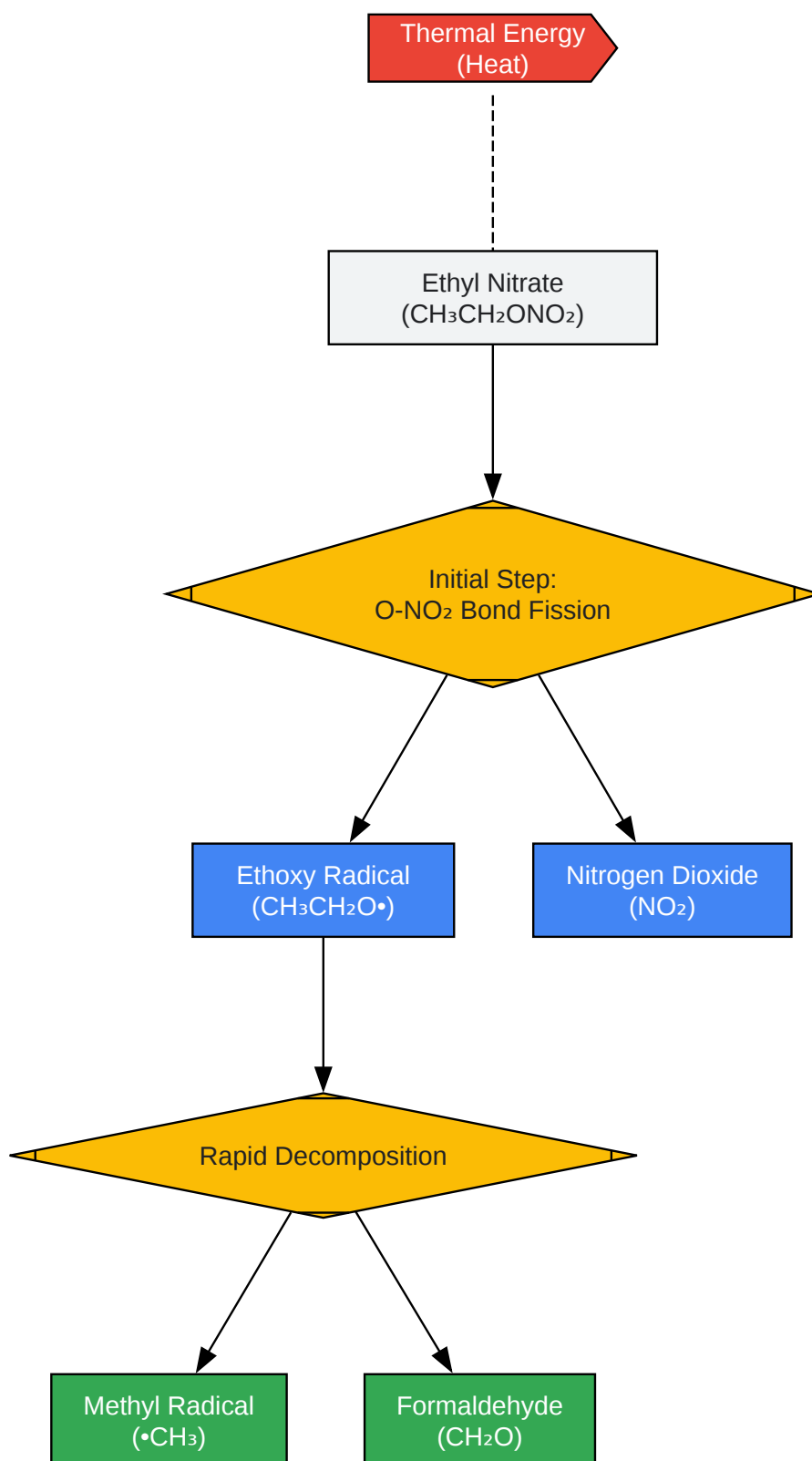


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Caption: Workflow for the synthesis of **ethyl nitrate** from ethanol and nitric acid.



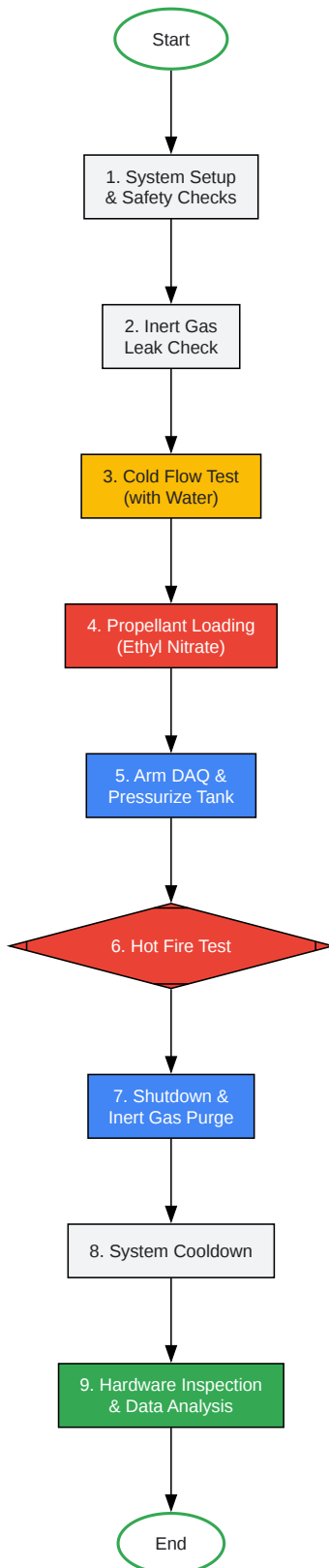
## Thermal Decomposition Pathway of Ethyl Nitrate



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Caption: Primary thermal decomposition pathway of **ethyl nitrate**.

## Generalized Monopropellant Static Fire Test Workflow



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Caption: Logical workflow for a generalized static fire test of a monopropellant engine.

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